

Personal protective equipment for handling (3-(Cyclopentyloxy)-4-methoxyphenyl)boronic acid

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Compound of Interest

Compound Name: (3-(Cyclopentyloxy)-4-methoxyphenyl)boronic acid

Cat. No.: B061680

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Essential Safety and Handling Guide for (3-(Cyclopentyloxy)-4-methoxyphenyl)boronic acid

This guide provides crucial safety and logistical information for handling **(3-(Cyclopentyloxy)-4-methoxyphenyl)boronic acid** (CAS No. 159613-21-5), a compound frequently used in research and drug development. Adherence to these procedures is vital for ensuring laboratory safety and operational integrity.

Hazard Identification and Classification

(3-(Cyclopentyloxy)-4-methoxyphenyl)boronic acid is classified as a hazardous substance. The primary hazards associated with this compound are summarized below.

GHS Hazard Statements:

- H315: Causes skin irritation.[1][2][3][4][5]
- H319: Causes serious eye irritation.[1][2][3][4][5]
- H335: May cause respiratory irritation.[1][2][3][4][5]

Signal Word: Warning[2][3]

Hazard Class	Hazard Category	GHS Classification
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][2][3][4][5]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][2][3][4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][2][3][4][5]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **(3-(Cyclopentyloxy)-4-methoxyphenyl)boronic acid** to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields or goggles.[2][3] A face shield may be required in situations with a higher risk of splashing.	EN166 (EU) or OSHA 29 CFR 1910.133 (US)[3][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after handling.[1][2][3]	
Skin and Body Protection	Long-sleeved laboratory coat and appropriate protective clothing to prevent skin exposure.[2][6]	
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used when dust concentrations are high or ventilation is inadequate.[2][6][7] A dust mask (e.g., N95) is recommended for handling the solid.[8]	

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][2][6]
- Use a local exhaust system to control the dispersion of dust.[9]
- Ensure that an eyewash station and safety shower are readily accessible.[6][9]

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Inspect gloves for any signs of damage.[\[1\]](#)[\[3\]](#)
- Dispensing: Carefully weigh and dispense the solid material in a designated area, such as a fume hood, to minimize dust generation.[\[6\]](#) Avoid creating and inhaling dust.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Solution Preparation: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[\[1\]](#)[\[2\]](#)[\[3\]](#) Clean all contaminated surfaces.

Emergency Procedures

Exposure Route	First Aid Measures
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist. [2] [3] [6]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice. [2] [3] [7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [1] [2] [3] [9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell. [2] [3] [9]

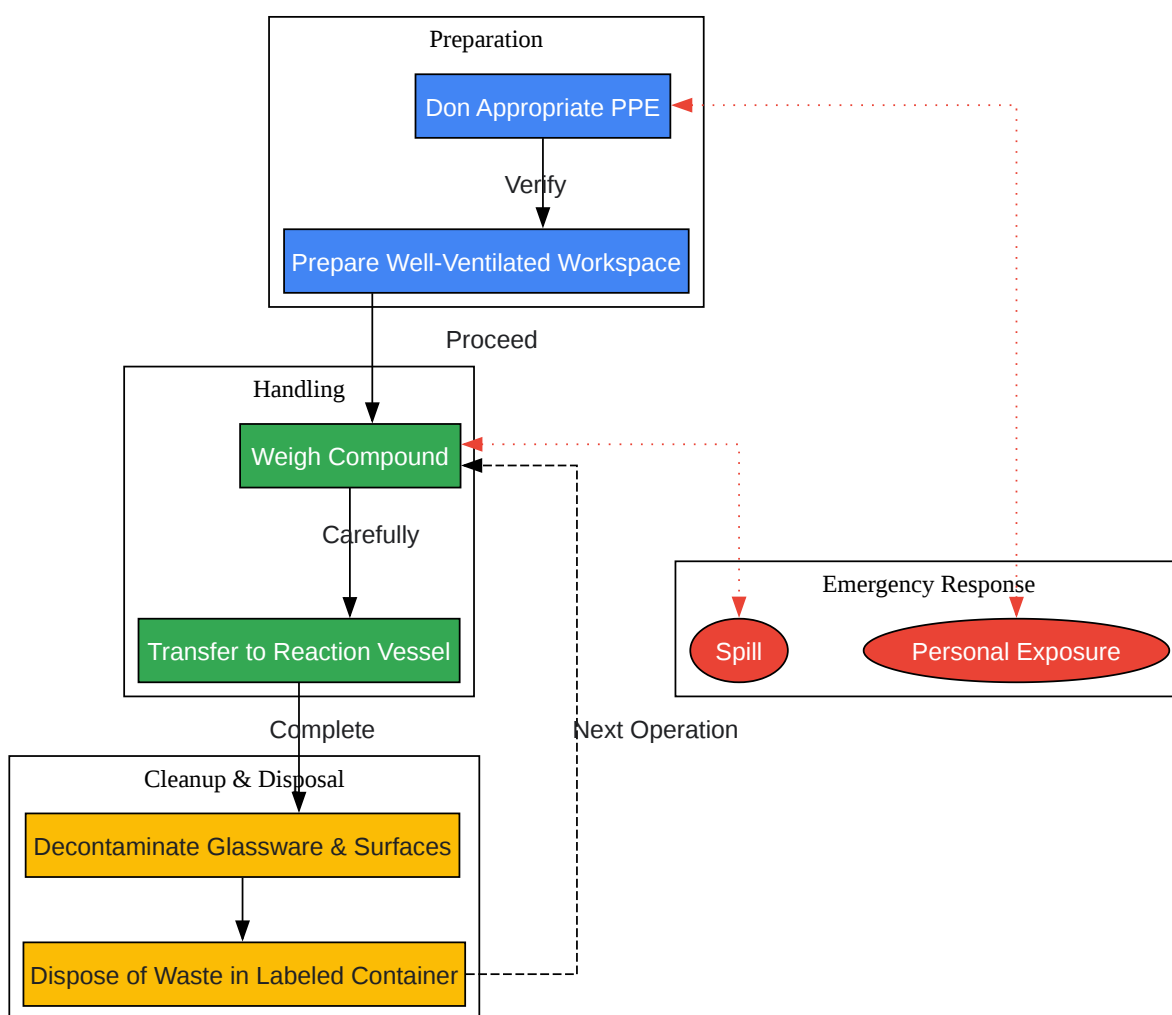
Disposal Plan

Waste Collection:

- Collect waste material in a suitable, closed, and properly labeled container for disposal.[\[1\]](#)[\[3\]](#)
[\[6\]](#)
- Do not allow the product to enter drains.[\[1\]](#)

Disposal Method:

- Dispose of waste material through a licensed professional waste disposal service.[\[3\]](#)
- Contaminated packaging should be disposed of in the same manner as the unused product.
[\[2\]](#)[\[3\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)



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Caption: Workflow for the safe handling of chemical compounds.

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